

DM-4107 application protocol for rice seedlings

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Compound of Interest

Compound Name: DM-4107

Cat. No.: B584660

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Application Notes and Protocols for **DM-4107** on Rice Seedlings

Disclaimer: The following application notes and protocols are based on general knowledge of plant growth regulators that modulate gibberellin synthesis and their application in rice. As of late 2025, specific peer-reviewed studies detailing the application of **DM-4107** on rice seedlings, including precise concentrations, quantitative effects, and its direct interaction with the rice signaling pathways, are not publicly available. The information provided herein is intended to serve as a guideline for researchers, scientists, and drug development professionals to develop a specific experimental protocol for **DM-4107**.

Introduction

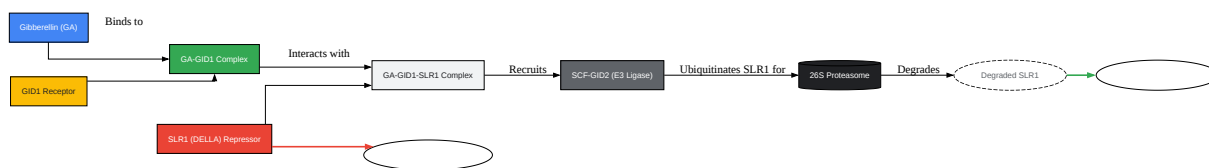
DM-4107 is a selective plant growth regulator identified as a modulator of gibberellin synthesis. In rice (*Oryza sativa*), gibberellins are crucial phytohormones that regulate various aspects of growth and development, including seed germination, stem elongation, and flowering. By modulating gibberellin levels, **DM-4107** has the potential to promote stronger, more robust growth and improve resistance to lodging in rice crops, which can in turn enhance crop yield and quality. These application notes provide a framework for the systematic evaluation of **DM-4107**'s effects on rice seedlings.

Mechanism of Action: Gibberellin Signaling Pathway

Gibberellins (GAs) promote plant growth by initiating the degradation of DELLA proteins, which are nuclear repressors of GA signaling. In rice, the primary DELLA protein is SLENDER RICE1 (SLR1). The signaling cascade is as follows:

- **GA Perception:** Bioactive GA binds to its soluble nuclear receptor, GIBBERELLIN INSENSITIVE DWARF1 (GID1).
- **Formation of GA-GID1-DELLA Complex:** The GA-GID1 complex undergoes a conformational change that allows it to interact with the SLR1 (DELLA) protein.
- **Ubiquitination and Degradation of DELLA:** This trimeric complex is recognized by an F-box protein (GID2 in rice), which is part of an SCF E3 ubiquitin ligase complex. The SCF-GID2 complex then ubiquitinates the SLR1 protein, targeting it for degradation by the 26S proteasome.
- **Growth Promotion:** With the degradation of the SLR1 repressor, the downstream growth-promoting genes are expressed, leading to cellular responses such as stem elongation.

DM-4107, as a modulator of gibberellin synthesis, would influence the concentration of bioactive GAs available to initiate this signaling cascade.





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